

molecular weight and formula of 2-Chloro-2-phenylacetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-2-phenylacetic acid

Cat. No.: B1361076

[Get Quote](#)

An In-depth Technical Guide to 2-Chloro-2-phenylacetic Acid

This guide provides a detailed overview of the chemical properties of **2-Chloro-2-phenylacetic acid**, a compound relevant to researchers, scientists, and professionals in drug development.

Core Chemical Properties

2-Chloro-2-phenylacetic acid, also known as α -chlorophenylacetic acid, is a halogenated derivative of phenylacetic acid. Its chemical structure and properties make it a subject of interest in organic synthesis and as a potential building block for more complex molecules.

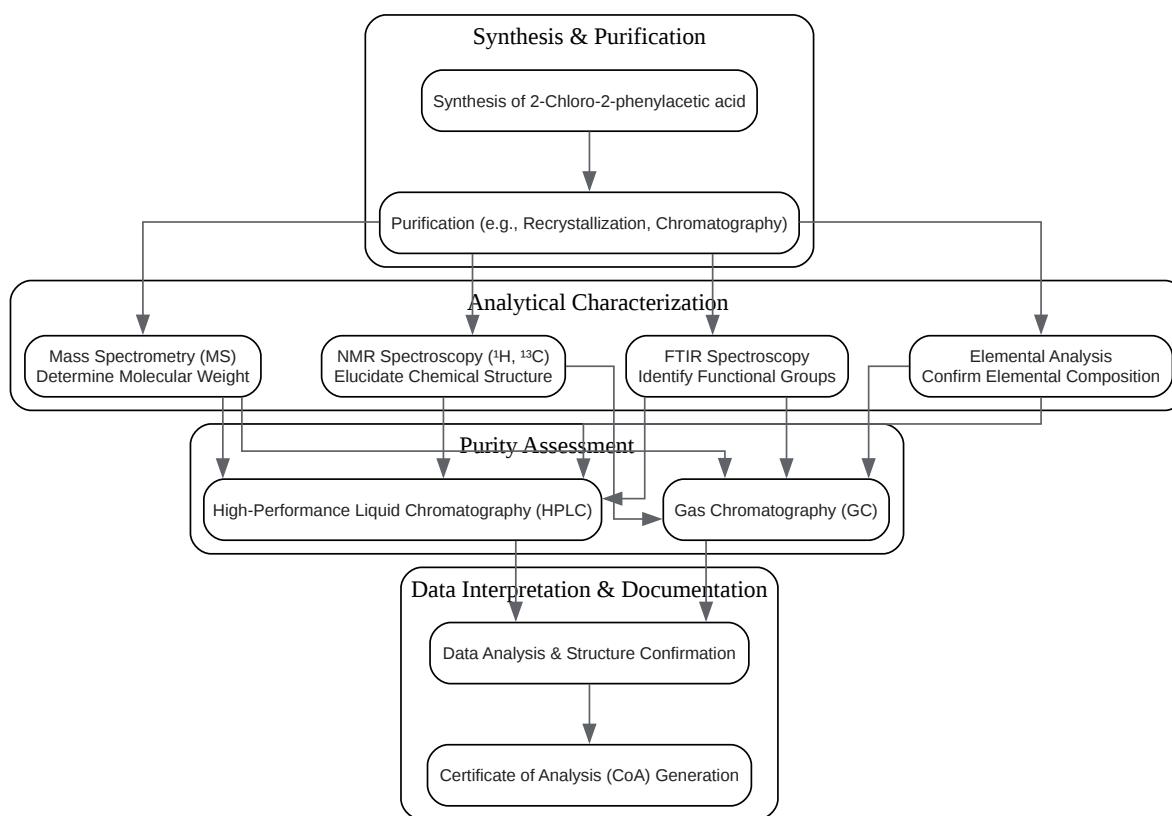
Molecular Formula and Weight

The fundamental chemical identifiers for **2-Chloro-2-phenylacetic acid** are its molecular formula and weight. These have been determined to be $C_8H_7ClO_2$ and 170.59 g/mol, respectively^{[1][2]}.

Property	Value	Source
Molecular Formula	$C_8H_7ClO_2$	[1] [2] [3]
Molecular Weight	170.59 g/mol	[1] [2]

Experimental Characterization Workflow

The characterization of a chemical compound like **2-Chloro-2-phenylacetic acid** typically follows a standardized workflow to confirm its identity and purity. This process involves a series of analytical techniques to probe the molecular structure and composition. Below is a generalized workflow diagram representing this process.



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis and analytical characterization of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. (S)-2-Chloro-2-phenylacetic acid | C8H7ClO2 | CID 12241244 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Chloro-2-phenylacetic acid 96% | CAS: 4755-72-0 | AChemBlock [achemblock.com]
- To cite this document: BenchChem. [molecular weight and formula of 2-Chloro-2-phenylacetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361076#molecular-weight-and-formula-of-2-chloro-2-phenylacetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com